

# water wastewater AOX analysis EPA

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**Compound Focus:** 4,5-Dichlorocatechol

CAS No.: 3428-24-8

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## Understanding AOX Analysis

**Adsorbable Organic Halides (AOX)** is a **sum parameter** used to measure the concentration of organically bound chlorine, bromine, and iodine in a sample, reported as organic chloride equivalent ( $\text{Cl}^-$ ) [1]. It serves as a crucial screening tool for assessing the environmental hazard potential of water, wastewater, sludges, and soils, as many organic halogen compounds are toxic, persistent, and bioaccumulative [1].

The ecotoxicological relevance of AOX has led to its incorporation into major environmental regulations, including the **Clean Water Act (CWA)** and the **Resource Conservation and Recovery Act (RCRA)** [2]. This analysis helps regulators and researchers monitor industrial effluent, landfill leachate, and drinking water for harmful halogenated organic compounds [3].

## EPA Method 1650: Detailed Protocol

**Method 1650** is used for determining AOX in water and wastewater under various EPA acts [2].

## Sample Preservation and Preparation

- **Preservation:** Remove residual chlorine by adding sodium thiosulfate. Adjust the sample pH to  $<2$  and maintain at 0 to 4 °C until analysis [2].

- **Anti-Interference:** Pre-treat samples with oxidizing agents by adding sodium sulfite to render them ineffective [1]. Ensure the inorganic chloride content is less than 1 g/L to prevent falsely elevated readings [1].
- **Clean Materials:** Use baked glassware (450 °C for at least one hour) to prevent contamination from solvents, reagents, or laboratory air, particularly methylene chloride vapors [2].

## Adsorption of Organic Halides

Two principal techniques can be used to adsorb organic halides onto Granular Activated Carbon (GAC), with performance checks required for each new GAC lot [2].

- **Column Method:** Pass the sample through at least two interconnected pyrex columns filled with 40 mg of GAC [1] [2].
- **Batch Method:** Shake the sample intensively with 40 mg ( $\pm 5$  mg) of GAC for a defined period, then filter through a 0.40-0.45 micron polycarbonate membrane [1] [2].
- **Inorganic Halide Removal:** Wash the GAC with a nitrate solution after adsorption to displace inorganic halides like chloride and bromide [2].

## Combustion and Microcoulometric Detection

- **Combustion:** Transfer the GAC with adsorbed organics to a combustion boat and burn in a high-oxygen atmosphere at a minimum of 950 °C. This converts organic halogens into hydrogen halide gas (HCl, HBr, HI) [1] [2].
- **Detection and Titration:** The combustion gases pass through a coulometric titration cell where halides precipitate as silver halide, causing a current flow. The integrated electric charge is directly proportional to the total moles of halogen [2].

## Quality Control and Method Performance

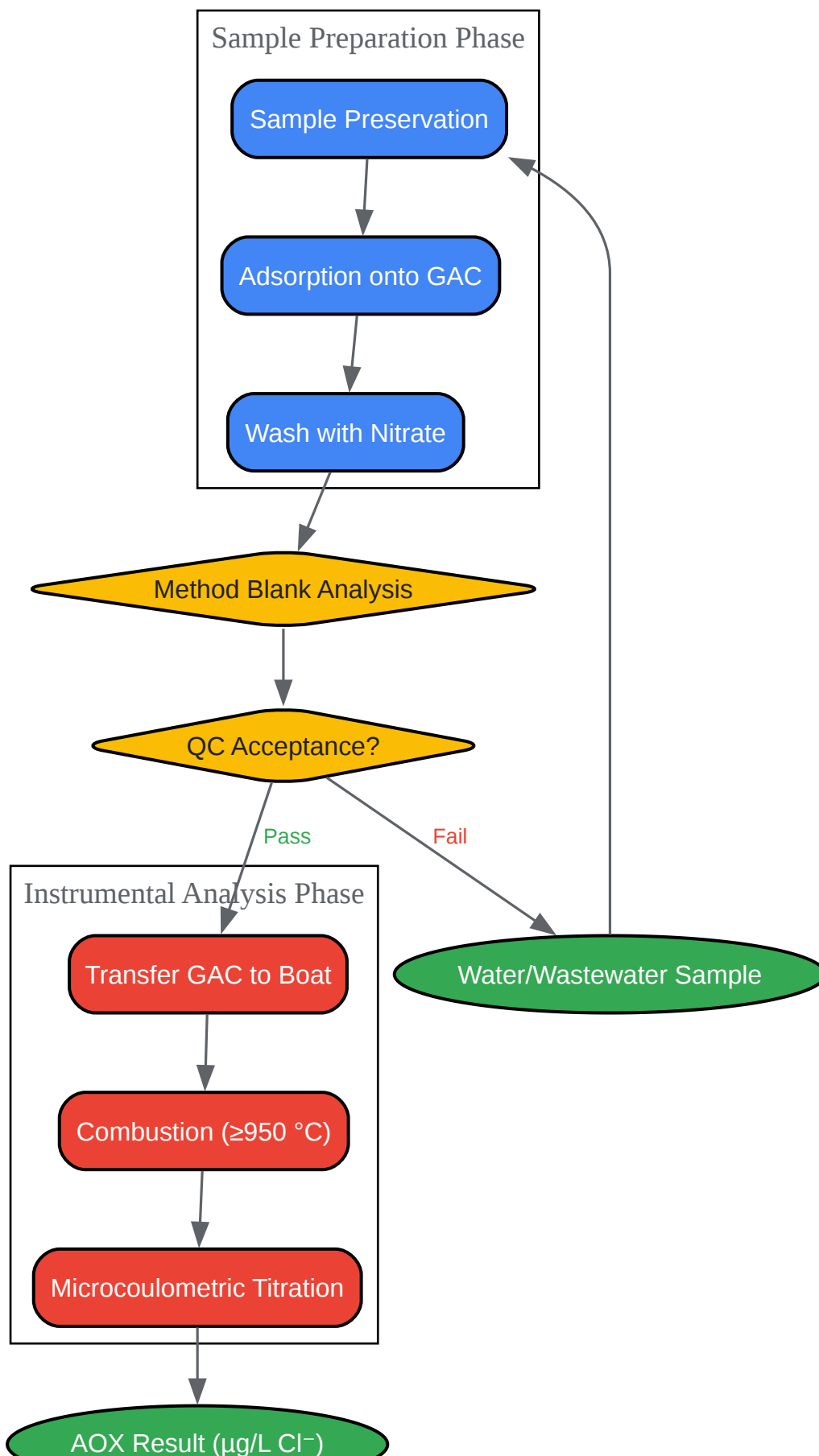
To ensure analytical accuracy and precision, the following quality control procedures and performance criteria should be met [2].

*Table 1: Quality Control Criteria for AOX Analysis*

QC Parameter	Purpose	Frequency	Acceptance Criteria
Method Blank	Monitor contamination from reagents and labware	With each batch (max 20 samples)	$\leq$ Method Detection Limit (MDL)
Method Detection Limit (MDL)	Establish the lowest detectable concentration	Initially and periodically	$\sim 6.6 \mu\text{g/L}$ (with no interferences)
Minimum Level (ML)	Reliable quantitation of lowest concentrations	N/A	$20 \mu\text{g/L}$
Demonstration of Capability	Verify analyst and instrument proficiency	Initially and upon major change	Meet specific precision and accuracy

## AOX Analysis Workflow

The following diagram illustrates the complete AOX analysis procedure from sample collection to final calculation.





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This workflow summarizes the AOX analysis into two main phases: sample preparation and instrumental analysis, with a critical quality control check point.

## Critical Considerations for Reliable AOX Analysis

- **High Inorganic Chloride:** Concentrations exceeding recommendations cause interference; dilute samples to keep chloride below 1 g/L [1] [2].
- **Oxidizing Agents:** Destroy residual chlorine and other oxidants with sodium sulfite to prevent reaction with activated carbon and ensure accurate adsorption [1] [2].
- **Low Molecular Weight Compounds:** Weakly adsorbed compounds like chloroethanol and chloroacetic acid can be partially removed during the nitrate wash, leading to underestimation [2].
- **Laboratory Contamination:** Store activated carbon in sealed glass containers away from halogenated solvent vapors and use polyethylene gloves during handling [2].

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## References

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2. 40 CFR Appendix A to Part 430 - Methods 1650 and 1653 [law.cornell.edu]
3. Total Organic Halogens (TOX) [pacelabs.com]

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